

Thermodynamic Properties of trans-2-Octen-1-ol: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Trans-2-octen-1-ol*

Cat. No.: *B096542*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of **trans-2-octen-1-ol**. The information is compiled from available experimental data and estimations derived from established computational methods. This document is intended to serve as a valuable resource for researchers and professionals involved in drug development and other scientific disciplines where the physicochemical properties of this compound are of interest.

Core Thermodynamic and Physical Properties

A summary of the key physical and thermodynamic properties of **trans-2-octen-1-ol** is presented below. Due to a scarcity of direct experimental data for all thermodynamic parameters, estimated values from the Joback group contribution method are included to provide a more complete profile.

Table 1: Physical Properties of **trans-2-Octen-1-ol**

Property	Value	Source
Molecular Formula	C ₈ H ₁₆ O	[1]
Molecular Weight	128.21 g/mol	[1]
Boiling Point	85-87 °C at 10 mmHg	
Density	0.843 g/mL at 25 °C	
Refractive Index (n ₂₀ /D)	1.4460	
Vapor Pressure (estimated)	0.107 mmHg at 25 °C	

Table 2: Estimated Thermodynamic Properties of **trans-2-Octen-1-ol** (Joback Method)

Property	Value	Unit
Enthalpy of Formation (Ideal Gas, 298.15 K)	-248.74	kJ/mol
Gibbs Free Energy of Formation (Ideal Gas, 298.15 K)	-42.56	kJ/mol
Heat Capacity (Ideal Gas, 298.15 K)	284.97	J/(mol·K)
Enthalpy of Vaporization (at normal boiling point)	49.65	kJ/mol
Enthalpy of Fusion	17.24	kJ/mol
Critical Temperature	648.44	K
Critical Pressure	2973.04	kPa
Critical Volume	476	cm ³ /mol

Note: The values in Table 2 are estimations and should be used with an understanding of the inherent limitations of the Joback method.

Experimental Protocols for Thermodynamic Property Determination

While specific experimental protocols for **trans-2-octen-1-ol** are not readily available in the literature, the following sections describe established methodologies that can be adapted for its characterization.

Vapor Pressure Determination by the Static Method

The static method is a direct and accurate way to determine the vapor pressure of a liquid. The core principle involves introducing a pure, degassed sample into an evacuated, temperature-controlled chamber and measuring the equilibrium pressure exerted by the vapor.

Methodology:

- **Sample Preparation:** The **trans-2-octen-1-ol** sample must be thoroughly degassed to remove any dissolved volatile impurities. This is typically achieved by repeated freeze-pump-thaw cycles.
- **Apparatus:** A static vapor pressure apparatus consists of a sample cell connected to a high-vacuum line and a pressure transducer. The sample cell is housed in a thermostat for precise temperature control.
- **Measurement:**
 - The degassed sample is introduced into the evacuated sample cell.
 - The cell is brought to the desired temperature and allowed to reach thermal equilibrium.
 - The pressure inside the cell is continuously monitored until a stable reading is achieved, indicating that vapor-liquid equilibrium has been established.
 - The measurement is repeated at various temperatures to obtain the vapor pressure curve.

Heat Capacity Measurement by Adiabatic Calorimetry

Adiabatic calorimetry is a highly accurate method for determining the heat capacity of liquids. The principle is to measure the temperature rise of a sample upon the input of a known amount

of electrical energy while minimizing heat exchange with the surroundings.

Methodology:

- **Calorimeter Setup:** An adiabatic calorimeter consists of a sample cell containing the liquid, a heater, and a temperature sensor. This cell is surrounded by an adiabatic shield, the temperature of which is controlled to match the sample cell's temperature, thereby preventing heat loss.
- **Measurement Procedure:**
 - A known mass of **trans-2-octen-1-ol** is placed in the sample cell.
 - The system is brought to the desired starting temperature.
 - A precisely measured amount of electrical energy is supplied to the heater, causing the temperature of the sample to rise.
 - The temperature increase is carefully measured.
 - The heat capacity is calculated from the energy input and the observed temperature change, after accounting for the heat capacity of the calorimeter itself.

Enthalpy of Vaporization by Calorimetry

The enthalpy of vaporization can be determined calorimetrically by measuring the heat required to vaporize a known amount of the substance at a constant temperature.

Methodology:

- **Apparatus:** A vaporization calorimeter, such as a Calvet-type microcalorimeter, is used. The setup includes a cell containing the liquid sample and a system for controlled vaporization.
- **Measurement Process:**
 - A known mass of **trans-2-octen-1-ol** is placed in the calorimeter cell.
 - The system is maintained at a constant temperature.

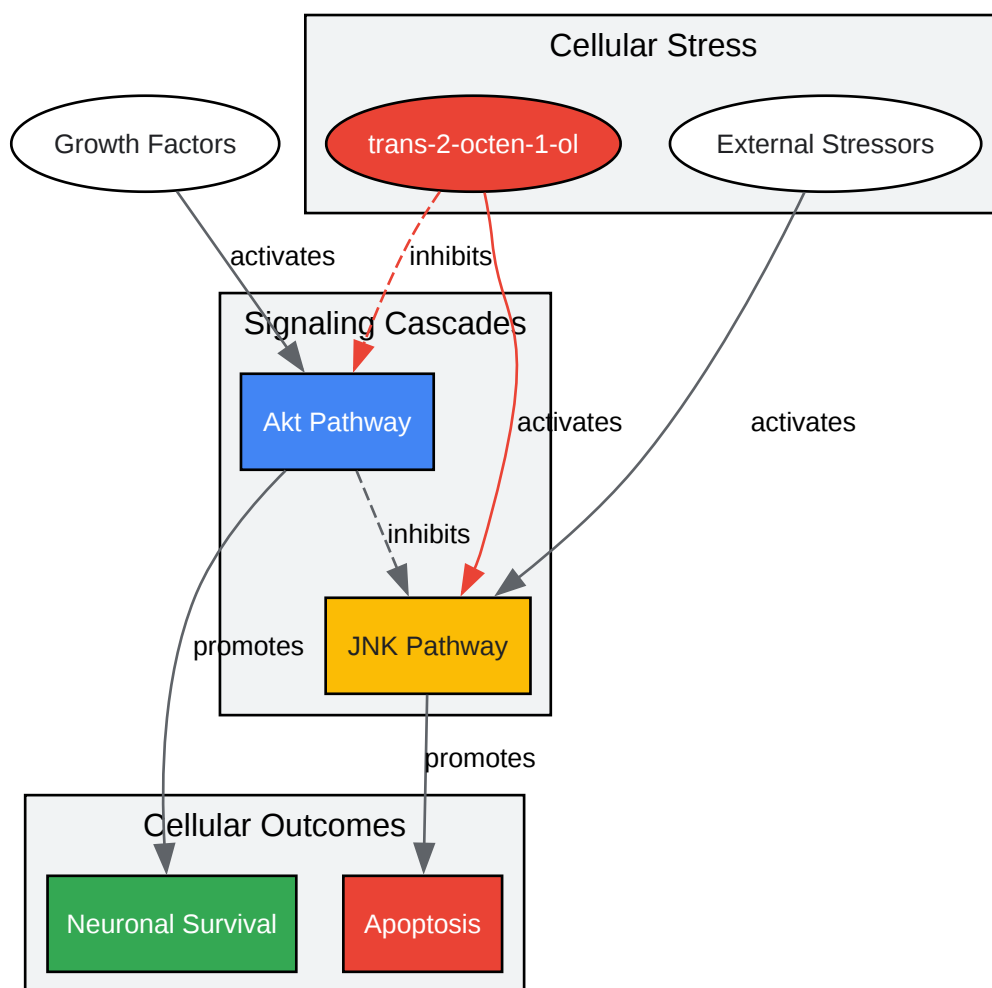
- The liquid is vaporized at a controlled rate, for instance, by reducing the pressure above the liquid.
- The heat absorbed during the vaporization process is measured by the calorimeter.
- The molar enthalpy of vaporization is calculated by dividing the total heat absorbed by the number of moles of the vaporized substance.

Biological Activity and Signaling Pathways

Recent studies have indicated that **trans-2-octen-1-ol** possesses biological activity, including neurotoxic effects in certain organisms. Research has shown that it can lead to the degeneration of dopaminergic neurons by disrupting cellular signaling pathways, specifically the JNK and Akt pathways, which are critical for neuronal survival.^[2]

JNK and Akt Signaling Pathways

The diagram below illustrates the general relationship between the JNK and Akt signaling pathways and their role in cell survival and apoptosis, as well as the disruptive influence of **trans-2-octen-1-ol**.



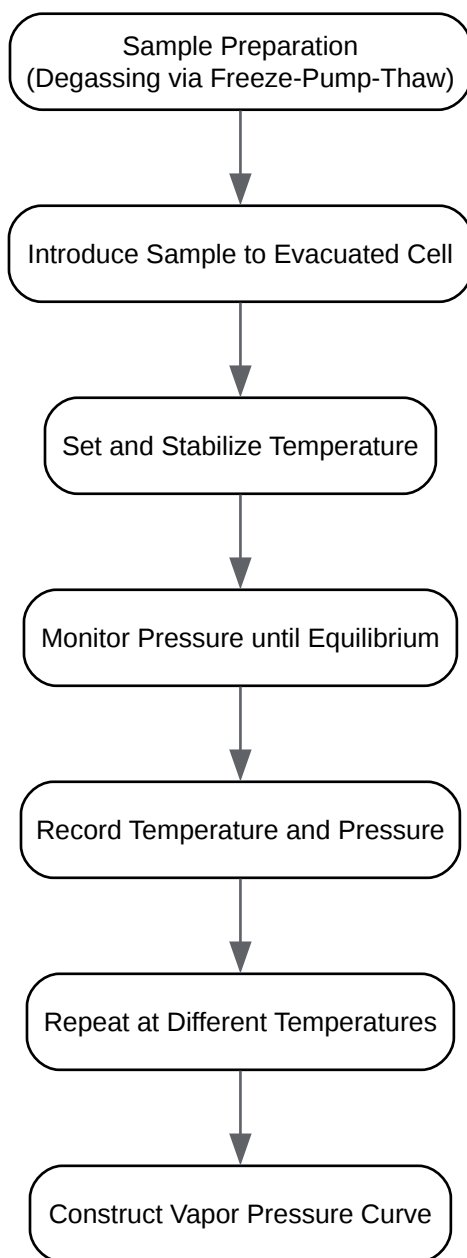
[Click to download full resolution via product page](#)

Caption: Disruption of JNK and Akt pathways by **trans-2-octen-1-ol**.

Experimental and Logical Workflows

The following diagrams illustrate the workflows for the experimental determination of thermodynamic properties and the logical process for property estimation.

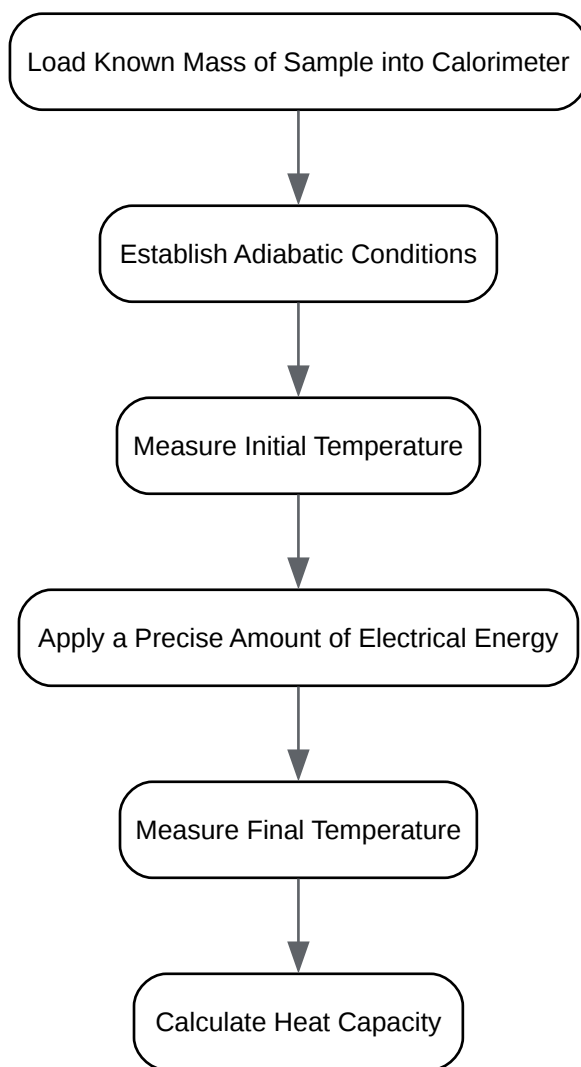
Workflow for Vapor Pressure Measurement



[Click to download full resolution via product page](#)

Caption: Workflow for vapor pressure determination.

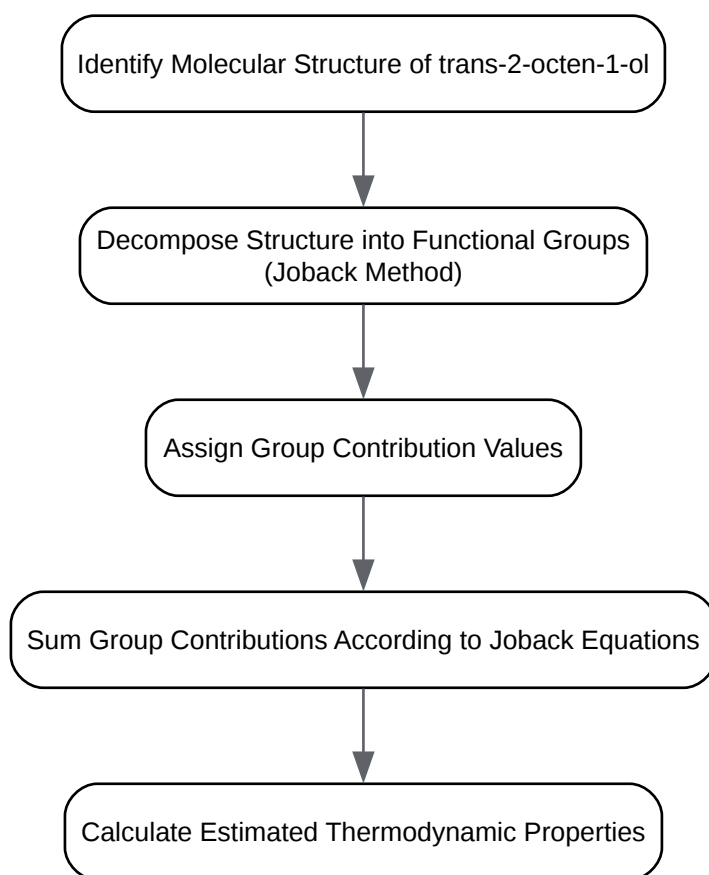
Workflow for Heat Capacity Measurement



[Click to download full resolution via product page](#)

Caption: Workflow for heat capacity measurement.

Logical Flow for Property Estimation



[Click to download full resolution via product page](#)

Caption: Logical flow for thermodynamic property estimation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Octen-1-ol, (2E)- | C₈H₁₆O | CID 5318599 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Buy trans-2-Octen-1-ol | 18409-17-1 [smolecule.com]
- To cite this document: BenchChem. [Thermodynamic Properties of trans-2-Octen-1-ol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b096542#thermodynamic-properties-of-trans-2-octen-1-ol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com